

A Technical Guide to the Commercial Landscape and Applications of Thymine-¹⁵N₂

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Compound of Interest

Compound Name: Thymine-15N2

Cat. No.: B12389653

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of Thymine-¹⁵N₂, a stable isotope-labeled compound crucial for a variety of research and development applications. This document details its commercial availability, summarizes key quantitative data, and provides detailed experimental protocols for its use in metabolic labeling, as an internal standard for mass spectrometry, and in DNA synthesis assays. Furthermore, this guide includes visualizations of relevant biochemical pathways and experimental workflows to facilitate a deeper understanding of its utility.

Commercial Availability and Supplier Information

Thymine-¹⁵N₂ is commercially available from several reputable suppliers of stable isotope-labeled compounds. The availability, purity, and typical packaging sizes are summarized below to aid in the procurement process for research and development activities.

Supplier	Product Name	Catalog Number (Example)	Purity	Available Quantities
Cambridge Isotope Laboratories, Inc.	Thymine (1,3- ¹⁵ N ₂ , 98%)	NLM-3995	≥98%	100 mg
MedchemExpress	Thymine- ¹⁵ N ₂	HY-W010450S2	>98%	1 mg, 5 mg
Eurisotop	THYMINE (1,3- ¹⁵ N ₂ , 98%)	NLM-3995	98%	0.1 g
Clearsynth	THYMINE ¹⁵ N ₂	CS-R-00352	Inquire	Inquire
LGC Standards	Thymine- ¹⁵ N ₂ , ¹³ C	TRC-T412154-5MG	Inquire	5 mg

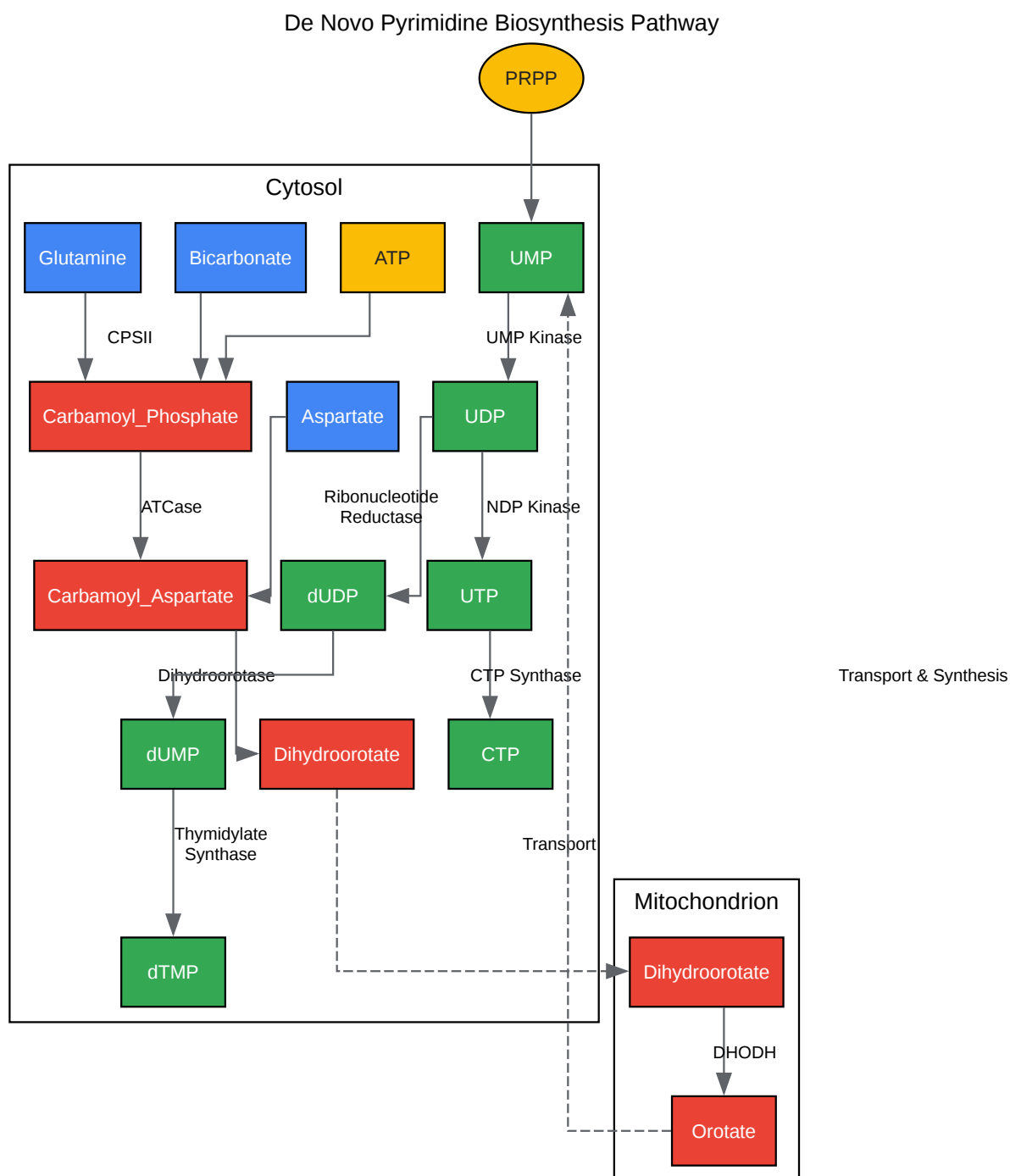
Note: Product availability and specifications are subject to change. Please refer to the suppliers' websites for the most current information.

Key Applications and Experimental Methodologies

Thymine-¹⁵N₂ serves as a powerful tool in various scientific disciplines, primarily due to the ability to trace and quantify its incorporation into biological systems without the safety concerns associated with radioisotopes. The key applications include its use as a tracer for DNA synthesis and repair, in metabolic flux analysis of nucleotide pathways, and as an internal standard for quantitative mass spectrometry.

De Novo Pyrimidine Biosynthesis Pathway

Thymine is a pyrimidine base, and understanding its synthesis is fundamental to many of the applications of Thymine-¹⁵N₂. The de novo pyrimidine biosynthesis pathway outlines the cellular processes that lead to the formation of pyrimidine nucleotides, including thymidylate.



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De Novo Pyrimidine Biosynthesis Pathway

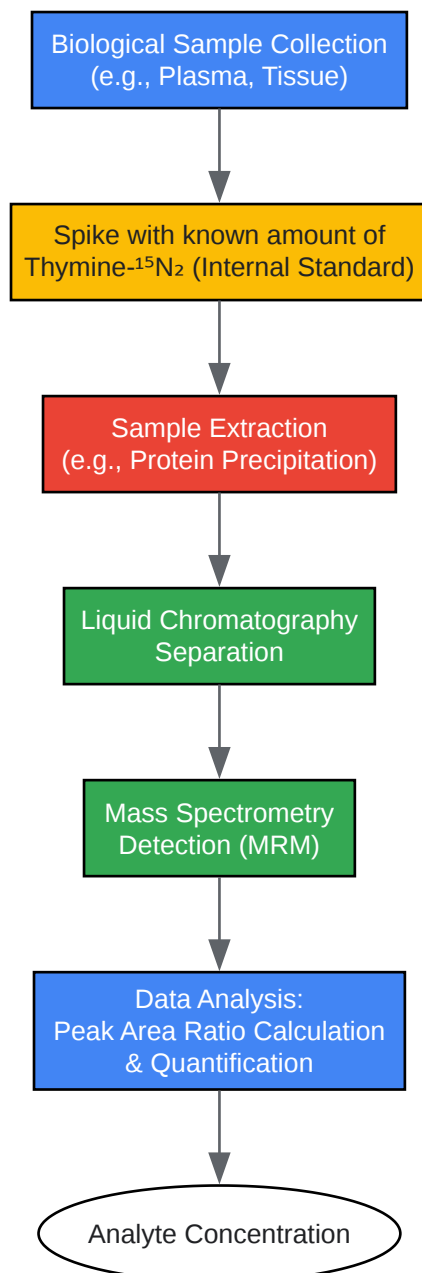
Use of Thymine- $^{15}\text{N}_2$ as an Internal Standard in LC-MS/MS

Stable isotope-labeled internal standards are the gold standard for quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS).^{[1][2]} Thymine- $^{15}\text{N}_2$ is an ideal internal standard for the quantification of endogenous thymine and related metabolites due to its identical chemical and physical properties, which allows for the correction of matrix effects and variations in sample preparation and instrument response.^{[3][4]}

Experimental Protocol: Quantification of Thymine in Biological Samples using Thymine- $^{15}\text{N}_2$ as an Internal Standard

- Preparation of Stock Solutions:
 - Prepare a stock solution of unlabeled thymine (analyte) of known concentration (e.g., 1 mg/mL) in an appropriate solvent (e.g., methanol or water).
 - Prepare a stock solution of Thymine- $^{15}\text{N}_2$ (internal standard) of known concentration (e.g., 1 mg/mL) in the same solvent.
- Preparation of Calibration Curve Standards:
 - Serially dilute the unlabeled thymine stock solution to prepare a series of calibration standards at different concentrations (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).
 - Spike each calibration standard with a fixed concentration of the Thymine- $^{15}\text{N}_2$ internal standard solution (e.g., 100 ng/mL).
- Sample Preparation:
 - To a known volume or weight of the biological sample (e.g., plasma, cell lysate), add the same fixed amount of the Thymine- $^{15}\text{N}_2$ internal standard solution as used in the calibration standards.
 - Perform sample extraction (e.g., protein precipitation with acetonitrile or solid-phase extraction) to remove interfering substances.

- Evaporate the supernatant to dryness under a stream of nitrogen and reconstitute in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Develop a suitable LC method for the separation of thymine. A reversed-phase column (e.g., C18) is commonly used.
 - Optimize the mass spectrometer parameters for the detection of both unlabeled thymine and Thymine- $^{15}\text{N}_2$. This involves selecting appropriate precursor and product ions for multiple reaction monitoring (MRM).
 - Thymine (unlabeled): Precursor ion (m/z) \rightarrow Product ion (m/z)
 - Thymine- $^{15}\text{N}_2$: Precursor ion ($m/z+2$) \rightarrow Product ion ($m/z+2$)
 - Inject the prepared calibration standards and samples onto the LC-MS/MS system.
- Data Analysis:
 - Integrate the peak areas for both the analyte and the internal standard in each chromatogram.
 - Calculate the ratio of the analyte peak area to the internal standard peak area for each calibration standard.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte.
 - Calculate the peak area ratio for the unknown samples and determine their concentrations using the calibration curve.

Workflow for LC-MS Quantification with a ^{15}N -Labeled Internal Standard[Click to download full resolution via product page](#)

LC-MS Quantification Workflow

 ^{15}N -Thymidine Incorporation Assay for DNA Synthesis

The incorporation of labeled thymidine into newly synthesized DNA is a widely used method to measure cell proliferation.[5] While traditionally performed with radioactive ^3H -thymidine, the use of stable isotope-labeled thymidine, such as ^{15}N -thymidine, coupled with mass

spectrometry or multi-isotope imaging mass spectrometry (MIMS), offers a non-radioactive alternative for quantifying DNA synthesis in vitro and in vivo.

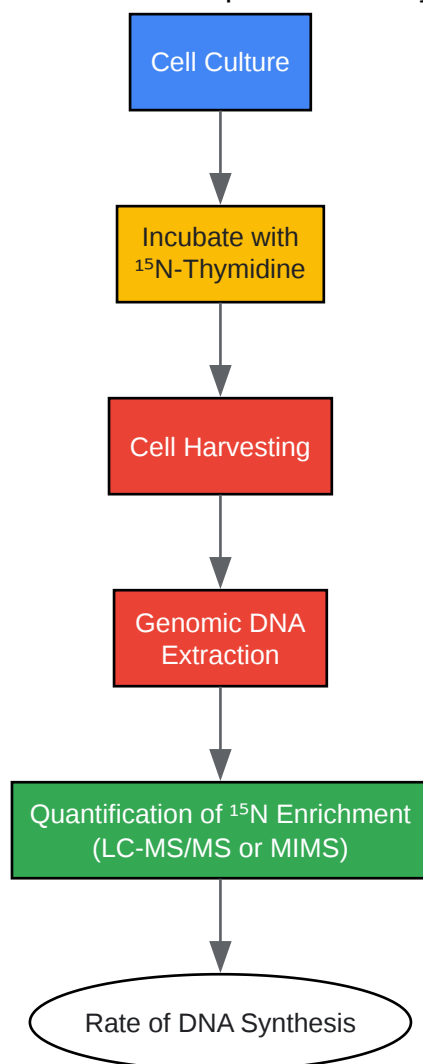
Experimental Protocol: ^{15}N -Thymidine DNA Incorporation Assay

- Cell Culture and Labeling:
 - Culture cells of interest under standard conditions.
 - Introduce ^{15}N -thymidine (the deoxynucleoside form of Thymine- $^{15}\text{N}_2$) into the culture medium at a final concentration typically in the low micromolar range. The optimal concentration and labeling duration should be determined empirically for each cell type and experimental condition.
 - Incubate the cells for a desired period to allow for the incorporation of the labeled nucleoside into newly synthesized DNA during the S-phase of the cell cycle.
- Cell Harvesting and DNA Extraction:
 - Harvest the cells by trypsinization or scraping.
 - Wash the cells with phosphate-buffered saline (PBS).
 - Extract genomic DNA using a commercial DNA extraction kit or standard phenol-chloroform extraction protocol.
- DNA Hydrolysis and Nucleoside Separation (for LC-MS analysis):
 - Hydrolyze the extracted DNA to its constituent deoxynucleosides using a cocktail of enzymes (e.g., nuclease P1 and alkaline phosphatase).
 - Separate the deoxynucleosides using reversed-phase high-performance liquid chromatography (HPLC).
- Quantification of ^{15}N Enrichment:
 - Using LC-MS/MS: Analyze the separated deoxynucleosides by LC-MS/MS. Monitor the ion transitions for both unlabeled thymidine and ^{15}N -thymidine. The ratio of the peak areas

provides a quantitative measure of ^{15}N incorporation.

- Using Multi-Isotope Imaging Mass Spectrometry (MIMS): For tissue samples, MIMS can be used to visualize and quantify the incorporation of ^{15}N -thymidine at a subcellular level.
- Data Analysis:
 - Calculate the percentage of ^{15}N enrichment in the thymidine pool of the newly synthesized DNA. This value is directly proportional to the rate of DNA synthesis.

^{15}N -Thymidine DNA Incorporation Assay Workflow



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^{15}N -Thymidine DNA Incorporation Workflow

Conclusion

Thymine- $^{15}\text{N}_2$ is a versatile and indispensable tool for modern life science research and drug development. Its commercial availability from multiple suppliers provides researchers with accessible options for their specific needs. The applications detailed in this guide, from its use as a robust internal standard in quantitative mass spectrometry to its role as a non-radioactive tracer for DNA synthesis, highlight its significance in generating high-quality, reproducible data. The provided experimental protocols and workflows serve as a foundational resource for scientists looking to incorporate Thymine- $^{15}\text{N}_2$ into their research, enabling deeper insights into cellular metabolism and function.

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